

boiling point and density of 1,1-Dichlorobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dichlorobutane

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An In-depth Technical Guide to the Physicochemical Properties of **1,1-Dichlorobutane**

Introduction

1,1-Dichlorobutane, also known as butylidene chloride, is a chlorinated hydrocarbon with the molecular formula $C_4H_8Cl_2$ ^{[1][2][3]}. This document provides a comprehensive overview of its key physical properties, namely its boiling point and density, for researchers, scientists, and professionals in drug development. It includes detailed experimental protocols for the determination of these properties and summarizes the available data.

Physical and Chemical Properties

The defining physical characteristics of **1,1-Dichlorobutane** are summarized below. It is important to note the variations in reported density values, which may be attributable to different experimental conditions or sample purity.

Property	Value	Conditions
Molecular Formula	C ₄ H ₈ Cl ₂	
Molecular Weight	127.01 g/mol	
Boiling Point	114.8 °C	at 760 mmHg[1][4]
114.8-115.1 °C	at 752 mmHg[2][5]	
126-128 °C	Not specified[3]	
Density	1.0747 g/cm ³	at 20 °C[3]
1.0797 g/cm ³	at 25 °C[2][5]	
1.0860 g/cm ³	Not specified[6]	
0.83 g/cm ³	Not specified[1][4]	
Refractive Index	1.4305	at 25 °C[2][5]
Flash Point	18.3 - 19 °C	[4][6]

Experimental Protocols

Accurate determination of boiling point and density is critical for the identification and quality control of chemical substances. The following sections detail standard laboratory procedures for these measurements.

Determination of Boiling Point (Micro-Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the micro-capillary method is a convenient and accurate technique[7].

Apparatus:

- Small test tube
- Thermometer (-10 to 150 °C range)

- Capillary tube (sealed at one end)
- Heating apparatus (e.g., oil bath or a MelTemp apparatus)[8]
- Rubber band or wire for attachment

Procedure:

- Sample Preparation: Add a small amount (a few milliliters) of **1,1-Dichlorobutane** to the small test tube[9][10].
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end pointing upwards[9].
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or wire. Ensure the sample is level with the thermometer bulb.
- Heating: Immerse the assembly into a heating bath (e.g., paraffin or food oil)[10]. The bath should be heated slowly and stirred to ensure uniform temperature distribution[10].
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. When the liquid's boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary's open end[7][11].
- Measurement: Turn off the heat source when a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube[7][9].

Determination of Density

Density is the mass of a substance per unit volume ($\rho = m/V$). A straightforward and common method involves the use of a graduated cylinder and an electronic balance[12][13].

Apparatus:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance (accurate to at least 0.01 g)

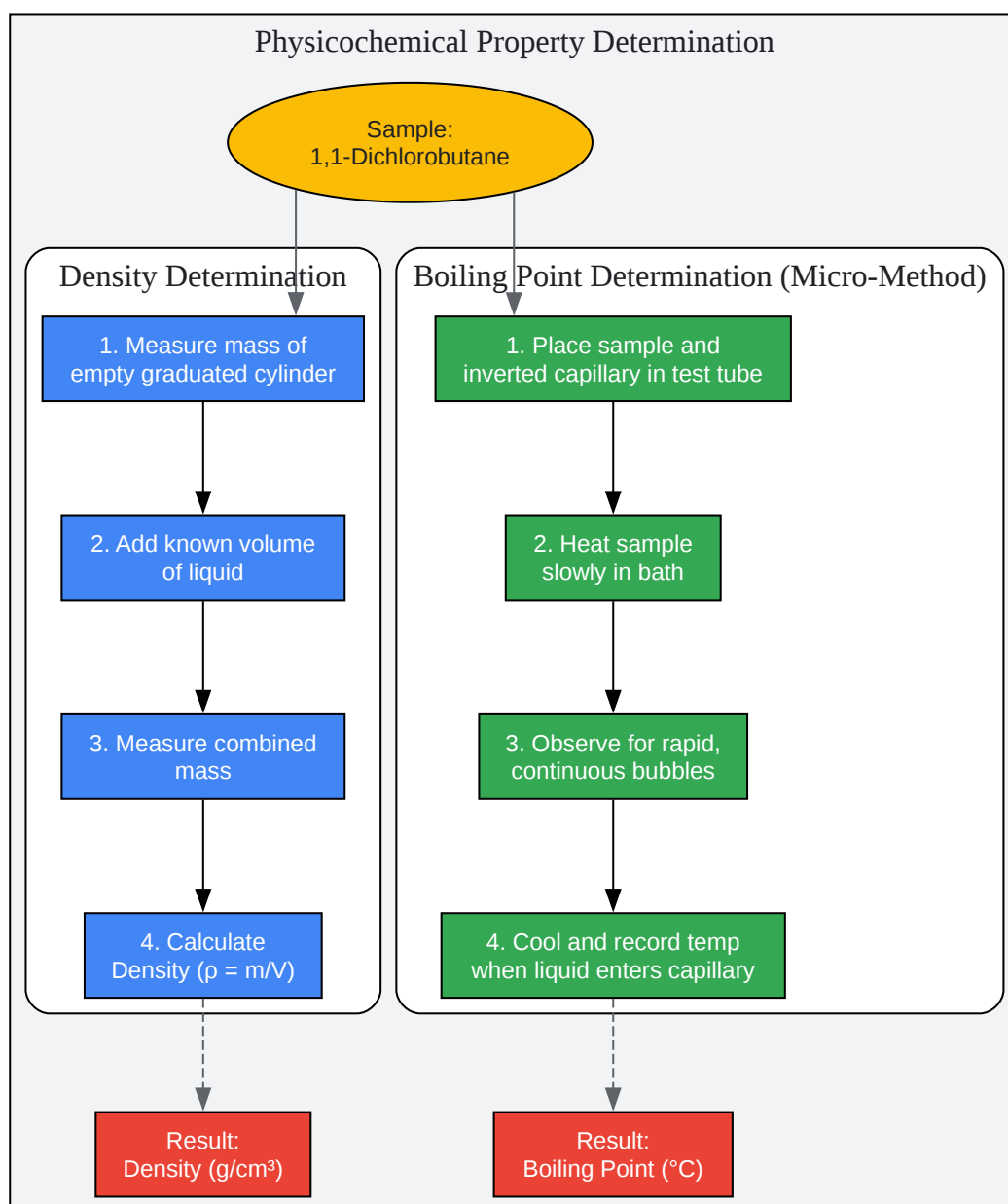
- Pipette or dropper

Procedure:

- Measure Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the electronic balance and tare it to zero. If taring is not possible, record the mass of the empty cylinder (m_1)[12].
- Measure Volume of Liquid: Carefully transfer a specific volume of **1,1-Dichlorobutane** (e.g., 20 mL) into the graduated cylinder. Read the volume precisely from the bottom of the meniscus at eye level to avoid parallax error[12][13].
- Measure Mass of Liquid and Cylinder: Place the graduated cylinder containing the liquid back on the balance and record the total mass (m_2)[12].
- Calculate Density:
 - Calculate the mass of the liquid: $m_{\text{liquid}} = m_2 - m_1$ (if the balance was not tared).
 - Use the formula $\rho = \text{mass} / \text{volume}$ to calculate the density.
- Repeatability: For improved accuracy and precision, the measurement should be repeated multiple times, and the average density should be calculated[12][13].

Workflow Visualization

The logical flow for the experimental determination of the physical properties of **1,1-Dichlorobutane** is illustrated below. This diagram outlines the distinct procedures for measuring boiling point and density, culminating in the final characterization of the substance.



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Fig 1. Experimental workflow for determining density and boiling point.

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